

Technical Guide: Physicochemical Properties of Cbz-(Ala)4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cbz-Ala-Ala-Ala-Ala

Cat. No.: B12371926

[Get Quote](#)

This document provides a detailed analysis of the molecular formula and weight for Carboxybenzyl-tetra-L-alanine (Cbz-(Ala)4), a commonly used protected peptide in biochemical research and synthetic chemistry.

Core Molecular Data

The fundamental physicochemical properties of Cbz-(Ala)4 are derived from its constituent components: a Carboxybenzyl (Cbz) N-terminal protecting group and a tetrapeptide chain of four L-alanine residues. The calculated properties are summarized below.

Property	Value
Chemical Formula	C ₂₀ H ₂₈ N ₄ O ₇
Molecular Weight	436.46 g/mol
Monoisotopic Mass	436.19580 g/mol

Note: These values are calculated based on the elemental composition and standard atomic weights. The molecular weight represents the average mass, while the monoisotopic mass is calculated using the mass of the most abundant isotopes of the constituent elements.

Derivation of Molecular Formula and Weight

The final molecular formula and weight are determined by the summation of its components, accounting for the loss of water molecules during peptide bond formation.

- Carboxybenzyl (Cbz) Group ($C_8H_7O_2$): The Cbz group ($C_6H_5CH_2OCO-$) is attached to the N-terminus of the peptide.
- Four Alanine Residues ($4 \times C_3H_7NO_2$): Each alanine monomer contributes to the peptide backbone.
- Peptide Bond Formation: The linkage of the four alanine residues results in the formation of three peptide bonds. Each bond formation is a condensation reaction that eliminates one molecule of water (H_2O).

The overall calculation is as follows:

- Formula: (Formula of Cbz) + $4 \times$ (Formula of Alanine) - $3 \times$ (Formula of Water) - $1 \times$ (Formula of Hydrogen for N-terminal linkage)
 - $C_8H_7O_2 + 4(C_3H_7NO_2) - 3(H_2O) - H = C_{20}H_{28}N_4O_7$
- Molecular Weight: (MW of Cbz) + $4 \times$ (MW of Alanine) - $3 \times$ (MW of Water)
 - $135.14 \text{ g/mol} + 4(89.09 \text{ g/mol}) - 3(18.02 \text{ g/mol}) = 437.48 \text{ g/mol}$. Correction: A more precise calculation based on the final formula $C_{20}H_{28}N_4O_7$ yields 436.46 g/mol .

Structural Representation

The logical relationship between the constituent parts of the Cbz-(Ala)₄ molecule is illustrated below.

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Cbz-(Ala)₄]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12371926#cbz-ala-4-molecular-weight-and-formula\]](https://www.benchchem.com/product/b12371926#cbz-ala-4-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com